

Diisopropyl Peroxydicarbonate: A Technical Overview of its Molecular Properties

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Compound of Interest

Compound Name: *Diisopropyl peroxydicarbonate*

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This technical guide provides a concise overview of the fundamental molecular characteristics of **diisopropyl peroxydicarbonate**, an organic peroxide widely utilized as a polymerization initiator. The information presented is intended for researchers, scientists, and professionals in the field of drug development and polymer chemistry.

Core Molecular Data

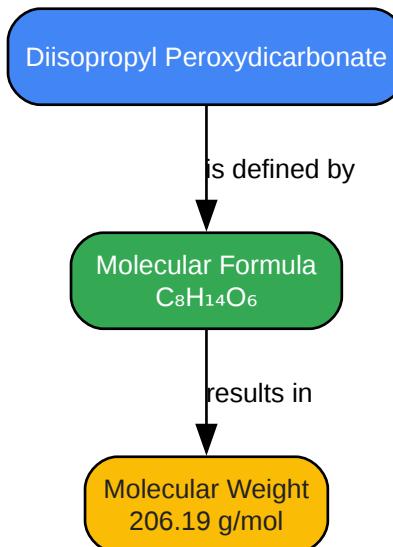
Diisopropyl peroxydicarbonate is a key compound in various chemical syntheses. A clear understanding of its basic molecular data is essential for its proper application and for theoretical modeling. The table below summarizes its molecular formula and weight.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₆	[1] [2] [3] [4] [5]
Molecular Weight	206.19 g/mol	[1] [2] [5] [6]
Alternate Molecular Weight	206.2 g/mol	[4] [7] [8]

Logical Relationship of Molecular Properties

The chemical identity of a compound is fundamentally established by its name, which corresponds to a specific molecular formula, and in turn, a defined molecular weight. The

following diagram illustrates this hierarchical relationship for **diisopropyl peroxydicarbonate**.



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Figure 1. Logical flow from chemical name to molecular weight.

This guide serves as a foundational reference for the molecular properties of **diisopropyl peroxydicarbonate**. No experimental protocols are included as the data presented are fundamental, calculated properties of the molecule.

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References

- 1. The Essential Guide to Diisopropyl Peroxydicarbonate (C... [perodox.com])
- 2. GSRS [precision.fda.gov]
- 3. echemi.com [echemi.com]
- 4. DIISOPROPYL PEROXYDICARBONATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

- 5. Diisopropyl peroxydicarbonate | C8H14O6 | CID 7769 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 6. Diisopropyl peroxydicarbonate | 105-64-6 | Benchchem [benchchem.com]
- 7. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Perkadox IPP-NA30 Diisopropyl peroxydicarbonate [nouryon.com]
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